

Application Notes & Protocols: Dissolving (2S)-2-Amino-2-(oxolan-3-yl)acetic acid

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Compound of Interest

Compound Name: (2S)-2-Amino-2-(oxolan-3-yl)acetic acid

Cat. No.: B13335481

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Introduction

(2S)-2-Amino-2-(oxolan-3-yl)acetic acid is a non-proteinogenic amino acid characterized by the presence of a saturated five-membered ether ring (oxolane, also known as tetrahydrofuran or THF) attached to the alpha-carbon. This unique structure, combining a hydrophilic zwitterionic amino acid core with a moderately non-polar cyclic ether moiety, presents specific challenges and opportunities for its dissolution. Understanding these properties is critical for researchers in drug development and chemical synthesis to ensure solution stability, reactivity, and accurate concentration measurements.

This guide provides a detailed analysis of the physicochemical properties of **(2S)-2-Amino-2-(oxolan-3-yl)acetic acid** and offers systematic protocols for its effective dissolution across a range of common laboratory solvents and buffer systems. The principles and methodologies described herein are designed to provide a robust framework for scientists developing formulations, reaction conditions, and analytical standards involving this compound.

Physicochemical Profile and Solubility Rationale

The solubility of **(2S)-2-Amino-2-(oxolan-3-yl)acetic acid** is governed by the interplay between its three key functional groups: the primary amine (-NH_2), the carboxylic acid (-COOH), and the oxolane ring.

- **Zwitterionic Character:** At or near neutral pH, the molecule exists predominantly as a zwitterion, with a protonated ammonium group (-NH_3^+) and a deprotonated carboxylate group (-COO^-). This charge separation leads to strong intermolecular electrostatic interactions and hydrogen bonding, resulting in a crystalline solid state and dictating its solubility behavior. Like most amino acids, its solubility in neutral water is often at a minimum near its isoelectric point (pI).[\[1\]](#)[\[2\]](#)[\[3\]](#)
- **pH-Dependent Solubility:** The key to dissolving this compound in aqueous media is pH adjustment.[\[1\]](#)[\[2\]](#)
 - **Acidic Conditions ($\text{pH} < \text{pI}$):** By adding an acid (e.g., HCl), the carboxylate group is protonated (-COOH). The molecule carries a net positive charge (-NH_3^+), breaking the strong zwitterionic attractions and forming a highly water-soluble cationic salt.
 - **Alkaline Conditions ($\text{pH} > \text{pI}$):** By adding a base (e.g., NaOH), the ammonium group is deprotonated (-NH_2). The molecule carries a net negative charge (-COO^-), similarly disrupting the crystal lattice and forming a soluble anionic salt.
- **Influence of the Oxolane Ring:** The oxolane (THF) ring introduces a degree of hydrophobicity. While the polar amino and carboxyl functions dominate, this non-polar feature may slightly decrease aqueous solubility compared to a simple amino acid like alanine but can enhance solubility in polar aprotic organic solvents.

Predicted Physicochemical Properties

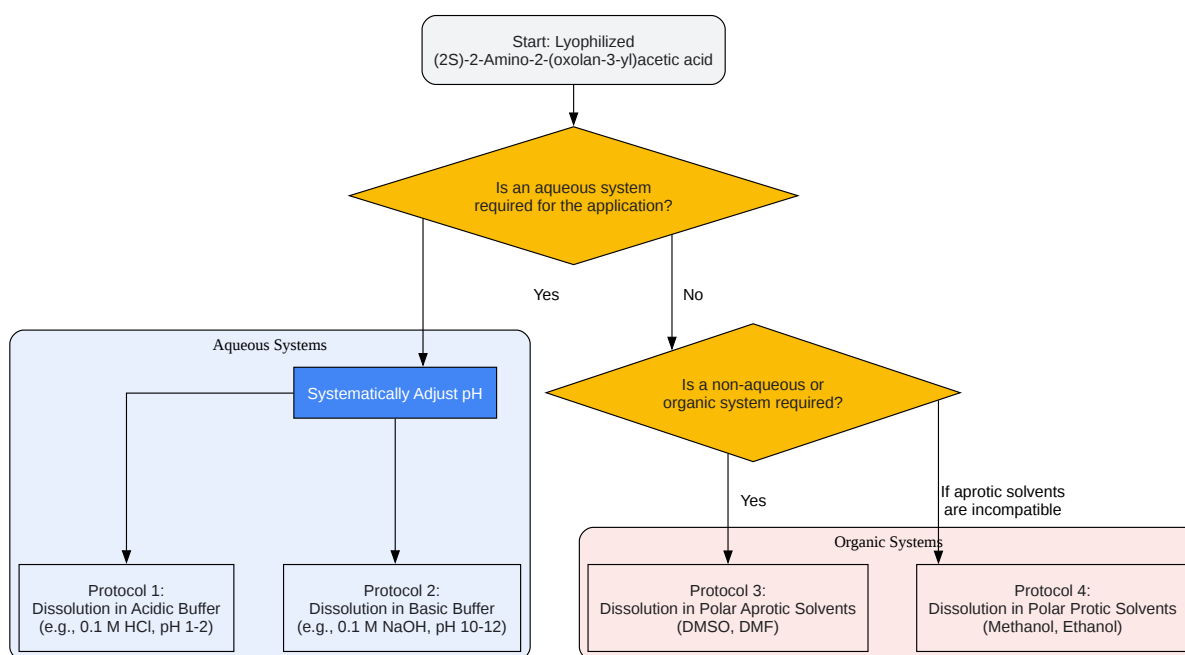
Property	Predicted Value/Information	Source
Molecular Formula	C ₆ H ₁₁ NO ₃	PubChem[4]
Molecular Weight	145.16 g/mol	PubChem[4]
XlogP (Predicted)	-3.1	PubChem[4]
Hydrogen Bond Donors	2	ChemScene[5]
Hydrogen Bond Acceptors	3	ChemScene[5]

Note: Experimental data for this specific compound is limited; predictions are based on its chemical structure.

Strategic Approach to Solvent & Reagent Selection

A systematic approach is recommended to identify the optimal solvent system for a given application, minimizing degradation and ensuring complete dissolution. The following workflow provides a decision-making framework.

Solvent Selection Workflow



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Caption: Decision workflow for solvent selection.

Experimental Protocols

Safety Precaution: Always handle **(2S)-2-Amino-2-(oxolan-3-yl)acetic acid** and all solvents/reagents in a well-ventilated fume hood, wearing appropriate Personal Protective Equipment (PPE), including safety glasses, gloves, and a lab coat. Review the Safety Data Sheet (SDS) before use.

Protocol 1: Dissolution in Aqueous Acidic Media

This method is ideal for preparing stock solutions for biological assays or reactions where a low pH is tolerable and a cationic form of the compound is desired.

Rationale: Lowering the pH well below the pI (typically estimated to be around 5-6 for similar amino acids) ensures the carboxylic acid is fully protonated, leading to the formation of a highly soluble hydrochloride (or other) salt.

Materials:

- **(2S)-2-Amino-2-(oxolan-3-yl)acetic acid**
- Deionized water (18 MΩ·cm)
- 1 M Hydrochloric Acid (HCl)
- Volumetric flasks and pipettes
- pH meter or pH strips

Procedure:

- Weigh the desired amount of **(2S)-2-Amino-2-(oxolan-3-yl)acetic acid** into a clean volumetric flask.
- Add deionized water to approximately 70-80% of the final desired volume.
- Agitate the suspension gently. The compound will likely have very low solubility at this stage.
- While stirring, add 1 M HCl dropwise. Monitor the solution for clarity.

- Continue adding acid until the solid is fully dissolved. A final pH of 1-2 is typically sufficient.
- Once fully dissolved, add deionized water to bring the solution to the final volume mark.
- Mix thoroughly. If required, the pH can be carefully adjusted upwards with a base, but be cautious of precipitation near the pI.

Protocol 2: Dissolution in Aqueous Alkaline Media

This protocol is suitable for applications requiring a neutral or basic pH where the anionic form of the compound is acceptable.

Rationale: Raising the pH well above the pI deprotonates the ammonium group, forming a soluble sodium (or other) salt. This is often a preferred method as many biological assays are conducted at or near physiological pH (7.4).^[6]

Materials:

- **(2S)-2-Amino-2-(oxolan-3-yl)acetic acid**
- Deionized water (18 MΩ·cm)
- 1 M Sodium Hydroxide (NaOH) or 0.1 M Ammonium Bicarbonate
- Volumetric flasks and pipettes
- pH meter

Procedure:

- Weigh the desired amount of the amino acid into a volumetric flask.
- Add deionized water to 70-80% of the final volume.
- While stirring, add 1 M NaOH dropwise. For sensitive applications, a weaker base like ammonium bicarbonate can be used.
- Continue adding the base until all solid material has dissolved. A final pH of 9-10 is often effective.

- Bring the solution to the final volume with deionized water.
- Mix thoroughly. The pH can then be carefully adjusted downwards towards the target pH (e.g., 7.4) using dilute HCl. Add the acid slowly and dropwise, especially when approaching the pI, to avoid precipitation.

Protocol 3: Dissolution in Polar Aprotic Solvents

For applications where water must be excluded, such as in certain organic synthesis reactions.

Rationale: Solvents like Dimethyl Sulfoxide (DMSO) and N,N-Dimethylformamide (DMF) are excellent at solvating a wide range of compounds, including zwitterions. They can disrupt the strong intermolecular hydrogen bonds and electrostatic interactions present in the solid amino acid.^{[6][7]}

Materials:

- **(2S)-2-Amino-2-(oxolan-3-yl)acetic acid**
- Anhydrous DMSO or DMF
- Glass vial with a screw cap
- Magnetic stirrer or vortex mixer

Procedure:

- Weigh the amino acid into a clean, dry vial.
- Add the required volume of DMSO or DMF.
- Cap the vial and stir or vortex the mixture at room temperature.
- If dissolution is slow, gentle warming (e.g., to 30-40°C) or brief sonication in a water bath can be applied to accelerate the process.^[6]
- Important: For subsequent use in aqueous systems, add the concentrated organic stock solution dropwise into the stirring aqueous buffer to prevent localized high concentrations

and potential precipitation.

Protocol 4: Dissolution in Polar Protic Solvents

This method can be useful for creating stock solutions or for applications like chromatography where hydroalcoholic mobile phases are used.

Rationale: Alcohols like methanol and ethanol can solvate the amino acid, though typically less effectively than pH-adjusted water or polar aprotic solvents. Their effectiveness is often lower than pure water for simple amino acids.^{[1][8]} However, the presence of the oxolane ring may improve solubility in these solvents compared to more polar amino acids.

Materials:

- **(2S)-2-Amino-2-(oxolan-3-yl)acetic acid**
- Methanol or Ethanol (reagent grade or higher)
- Glass vial and stirrer

Procedure:

- Weigh the amino acid into a vial.
- Add the alcohol and stir vigorously.
- Solubility may be limited. Use sonication or gentle warming to aid dissolution.
- This method is best suited for preparing lower concentration solutions. For higher concentrations, consider a water-alcohol mixture combined with pH adjustment as described in Protocols 1 and 2.

Troubleshooting and Advanced Considerations

Issue	Potential Cause	Recommended Solution
Precipitate forms when adjusting pH back to neutral.	The solution is passing through the isoelectric point (pI) where solubility is at its minimum.	Add acid/base very slowly with vigorous stirring. Work with more dilute solutions. Consider formulating with a co-solvent (e.g., 10% DMSO) if the application allows.
Compound will not dissolve in neutral water.	This is expected behavior for a zwitterionic compound.	Do not continue adding large volumes of water. Proceed directly to pH adjustment as per Protocol 1 or 2.
Solution becomes cloudy or forms a gel.	The compound may be aggregating, especially at high concentrations.	Use sonication to break up aggregates. Prepare a more dilute solution. If possible, try disrupting aggregation by adding a small amount of an organic solvent like acetonitrile or isopropanol. [6]
Compound degrades in strong acid or base.	The compound may be unstable at extreme pH values over time.	Prepare acidic or basic stock solutions fresh and store them at 4°C or -20°C. Neutralize the solution to the target pH just before use.

Summary and Recommendations

The dissolution of **(2S)-2-Amino-2-(oxolan-3-yl)acetic acid** is readily achievable through a logical, pH-centered approach.

- For Aqueous Applications: The most effective and recommended strategy is to modulate the pH. Use dilute acid (e.g., HCl) to achieve a pH of 1-2 or dilute base (e.g., NaOH) to achieve a pH of 9-10 for complete dissolution. The solution can then be carefully neutralized for the final application.

- For Non-Aqueous Applications: High-purity DMSO or DMF are the solvents of choice, offering the highest likelihood of achieving concentrated stock solutions.
- Initial Testing: When working with this compound for the first time, always test solubility on a small scale before committing the bulk of the material.

By applying these principles and protocols, researchers can confidently prepare stable, homogenous solutions of **(2S)-2-Amino-2-(oxolan-3-yl)acetic acid**, ensuring the reliability and reproducibility of their experimental results.

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